

Operational Guide: Safe Disposal Protocols for Glutaranilic Acid[1]

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Compound of Interest

Compound Name: *Glutaranilic acid*

CAS No.: 5414-99-3

Cat. No.: B182948

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Executive Summary & Chemical Profile

This guide provides an authoritative protocol for the handling and disposal of **Glutaranilic acid** (N-Phenylglutaramic acid).[1] While often overlooked as a benign intermediate, this compound possesses specific solubility and reactivity profiles—specifically its carboxylic acid functionality and amide linkage—that dictate its waste stream management.

The Core Directive: **Glutaranilic acid** must never be disposed of via sanitary sewer systems. Despite its water solubility, it contributes to organic load (COD/BOD) and possesses aquatic toxicity potential typical of anilides.[1] It requires thermal destruction (incineration) via a licensed hazardous waste contractor.[1]

Technical Identity Matrix

| Parameter | Detail |
|------------------|---|
| Chemical Name | Glutaranilic Acid (5-Oxo-5-(phenylamino)pentanoic acid) |
| CAS Number | 5414-99-3 |
| Formula | C ₁₁ H ₁₃ NO ₃ |
| Molecular Weight | 207.23 g/mol |
| Acidity (pKa) | ~4.5 (Carboxylic acid moiety) |
| Solubility | Soluble in water, DMSO, Methanol; Sparingly soluble in non-polar solvents.[1][2][3] |

Hazard Assessment & Compatibility Logic

Effective disposal begins with understanding the "Why." We do not segregate waste arbitrarily; we segregate to prevent uncontrolled exothermic events in the waste drum.

Causality of Hazards:

- Acidity: As a weak acid, **Glutaranilic acid** will react exothermically with strong bases (e.g., Sodium Hydroxide waste).[1] Action: Do not mix with basic waste streams (pH > 10).[1]
- Amide Linkage: Under strong oxidative conditions (e.g., mixed with Nitric Acid or Piranha solution), the amide bond can cleave or the aromatic ring can nitrate, potentially generating heat or unstable intermediates.[1] Action: Segregate from oxidizers.

GHS Hazard Classification Summary

| Hazard Class | Code | Description | Prevention Strategy |
|-----------------|------|--------------------------------------|--------------------------------------|
| Skin Irritation | H315 | Causes skin irritation. [1] | Double nitrile gloves required.[1] |
| Eye Irritation | H319 | Causes serious eye irritation.[1][4] | ANSI-rated safety goggles (Z87+).[1] |
| STOT-SE | H335 | May cause respiratory irritation.[1] | Handle only in a fume hood.[1] |

Operational Disposal Protocol

This protocol utilizes a Self-Validating System. Before adding waste to a container, you must validate compatibility (e.g., checking pH or solvent class).[1]

Workflow A: Solid Waste Disposal (Pure Compound)

Applicability: Expired shelf stocks, spill cleanup residues, or failed reaction solids.[1]

- Segregation: Select a wide-mouth HDPE (High-Density Polyethylene) drum labeled "Hazardous Waste: Solid Organics." [1]
- Container Validation: Ensure the container is free of oxidizing solids (e.g., permanganates, nitrates).[1]
- Transfer:
 - Don PPE (Gloves, Goggles, Lab Coat).[1][5]
 - Transfer solid directly into the drum.
 - Do not dissolve in solvent solely for disposal purposes (this increases waste volume and cost).[1]
- Labeling: Affix a hazardous waste label.
 - Constituent: "**Glutaranilic Acid**" [1][3][6]

- Hazard Checkbox: "Irritant"[1][4]
- Closure: Cap tightly immediately after addition.

Workflow B: Liquid Waste (Mother Liquors/Solutions)

Applicability: Reaction mixtures, HPLC effluents, or dissolved stock.[1]

- Characterization: Determine the primary solvent.
 - Scenario 1 (Aqueous): If pH < 4, adjust to pH 6-8 using dilute Sodium Bicarbonate (NaHCO_3) to prevent corrosion of waste drums.[1]
 - Scenario 2 (Organic): If dissolved in Methanol, DMSO, or DCM.[1]
- Stream Selection:
 - Halogenated Waste: If DCM or Chloroform is present.
 - Non-Halogenated Waste: If Methanol, Acetone, or DMSO is the solvent.
- The "Aliquot Test" (Self-Validation):
 - Procedure: Take 5mL of the current waste drum contents and mix with 1mL of your **Glutaranilic acid** solution in a test tube.
 - Observation: Watch for heat generation, bubbling, or precipitation for 30 seconds.
 - Result: If stable, proceed to bulk transfer.
- Disposal: Pour into the appropriate carboy using a funnel.
- RCRA Compliance: Ensure the container is closed and the "Start Date" is visible if it is a Satellite Accumulation Area (SAA).[1]

Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **Glutaranilic acid**. This logic prevents cross-contamination and ensures regulatory compliance.



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Figure 1: Decision tree for the segregation of **Glutaranilic acid** waste streams. Note the critical pH check for aqueous solutions to prevent drum corrosion.

Emergency Procedures: Spills

In the event of a benchtop spill, immediate containment is required to prevent migration into floor drains.

- Isolate: Alert nearby personnel and demarcate the area.
- PPE: Wear nitrile gloves, lab coat, and safety glasses.[5] If powder is airborne, use an N95 respirator.
- Neutralization (Liquid Spills):
 - Cover the spill with Sodium Bicarbonate (Baking Soda) or a commercial acid neutralizer.[1]
 - Wait for effervescence (bubbling) to cease.[1]
- Collection:
 - Solids: Gently sweep into a dustpan to avoid creating dust.[1]
 - Liquids: Absorb with vermiculite or spill pads.
- Disposal: Place all cleanup materials into a clear plastic bag, seal it, label it "Debris contaminated with **Glutaranilic Acid**," and place it in the Solid Hazardous Waste drum.

Regulatory Compliance (RCRA Context)

While **Glutaranilic acid** is not explicitly listed on the EPA "P" (Acutely Toxic) or "U" (Toxic) lists [1], it is regulated under the "Cradle-to-Grave" principle of the Resource Conservation and Recovery Act (RCRA).[1]

- Waste Classification: If mixed with flammable solvents (Methanol/Acetone), the waste code D001 (Ignitable) applies.[1]

- Best Practice: Even if non-regulated by specific listing, treat as Non-RCRA Regulated Hazardous Waste to ensure incineration. This prevents environmental release and potential aquatic toxicity [2].

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